# developing herbicides from 2-(Methylthio)pyrimidine-5-carbaldehyde

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-(Methylthio)pyrimidine-5-carbaldehyde* |
| *CAS No.:* | *90905-31-0* |
| *Cat. No.:* | *B3023097* |

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## Executive Summary & Strategic Rationale

In the competitive landscape of herbicide discovery, the **2-(Methylthio)pyrimidine-5-carbaldehyde** (MTPC) scaffold represents a "privileged structure"—a molecular framework capable of providing ligands for diverse biological targets. Unlike simple aliphatics, the pyrimidine core mimics the nucleobase substrates of essential plant enzymes, specifically Acetolactate Synthase (ALS) and Protoporphyrinogen Oxidase (PPO).

This guide details a divergent synthesis strategy to transform MTPC into high-potency herbicides. The core logic relies on the molecule's bifunctionality:

- The C-5 Aldehyde: A versatile electrophile for constructing "bridge" systems (hydrazones, oximes) or fused heterocycles (pyrido[2,3-d]pyrimidines).
- The C-2 Methylthio Group: A "masked" leaving group. While lipophilic in its native state, oxidation to a sulfone (

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) activates the position for Nucleophilic Aromatic Substitution (

), allowing late-stage tuning of physicochemical properties (LogP, solubility).

# Biological Mechanism & Target Validation

Before synthesis, researchers must understand the intended Mode of Action (MoA). MTPC derivatives primarily target two pathways:

- ALS Inhibition (Group 2 Herbicides): Pyrimidinyl-benzoates and sulfonylureas bind to the regulatory subunit of ALS, blocking branched-chain amino acid biosynthesis (Valine, Leucine, Isoleucine). The 5-position substituent often dictates the binding pocket fit.
- PPO Inhibition (Group 14 Herbicides): Fused ring systems derived from MTPC (e.g., pyrido-pyrimidines) mimic the protoporphyrinogen IX substrate, causing massive accumulation of reactive oxygen species (ROS) and rapid tissue necrosis.

# Pathway Visualization: Dual-Mode Targeting

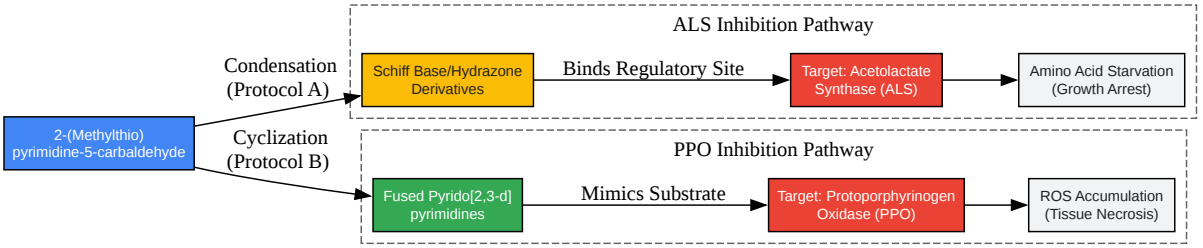


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Figure 1: Divergent synthetic pathways from the MTPC scaffold leading to distinct herbicidal modes of action.

# Chemical Protocols: Divergent Synthesis

## Protocol A: C-5 Functionalization (Schiff Base Library)

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Objective: Synthesize a library of pyrimidinyl-hydrazones to screen for ALS inhibition.

Reagents:

- Substrate: **2-(Methylthio)pyrimidine-5-carbaldehyde** (1.0 eq)
- Reactant: Various Aryl Hydrazides or Sulfonyl Hydrazides (1.1 eq)
- Solvent: Ethanol (EtOH) or Methanol (MeOH)
- Catalyst: Glacial Acetic Acid (cat. 2-3 drops)

Step-by-Step Methodology:

- Dissolution: Dissolve 1.0 mmol of MTPC in 10 mL of absolute EtOH in a round-bottom flask.
- Addition: Add 1.1 mmol of the selected aryl hydrazide.
- Catalysis: Add 2 drops of glacial acetic acid to protonate the carbonyl oxygen, accelerating nucleophilic attack.
- Reflux: Heat the mixture to reflux (

  ) for 3–5 hours. Monitor consumption of aldehyde by TLC (Hexane:EtOAc 3:1).
- Precipitation: Cool the reaction to room temperature (RT). The Schiff base product often precipitates out. If not, reduce volume by 50% under vacuum and cool to

  .
- Purification: Filter the solid, wash with cold EtOH (

  ), and recrystallize from EtOH/DMF if necessary.

Expert Insight: The electronic nature of the aryl ring significantly impacts activity. Electron-withdrawing groups (

,

) on the hydrazide often enhance binding affinity to the ALS enzyme pocket [1].

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## Protocol B: C-2 Optimization (The "Masked" Leaving Group)

Objective: Replace the methylthio group to improve water solubility and crop safety (selectivity).

Reagents:

- Oxidant:

  -Chloroperbenzoic acid (

  -CPBA, 2.5 eq) or Oxone.
- Nucleophile: Primary/Secondary amines, or Alkoxides.
- Solvent: Dichloromethane (DCM) for oxidation; THF/DMF for substitution.

Step-by-Step Methodology:

- Oxidation (Activation):
  - Dissolve the MTPC derivative (from Protocol A) in DCM at

    .
  - Slowly add

    -CPBA (2.5 eq). Stir at RT for 4 hours.
  - Result: The

    group oxidizes to the sulfone (

    ), a potent leaving group.
  - Workup: Wash with

    to remove benzoic acid byproducts. Dry organic layer over

    .

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- Nucleophilic Substitution (

  ):

  - Dissolve the sulfone intermediate in dry THF.
  - Add 1.2 eq of the desired amine (e.g., dimethylamine, morpholine) and 1.5 eq of

    .
  - Stir at RT (or mild heat

    ) for 2–6 hours.
  - Mechanism: The electron-deficient pyrimidine ring facilitates the displacement of the sulfone by the amine.

Self-Validating Check: The disappearance of the sulfone peak in IR (

) and appearance of amine signals in NMR confirms the substitution.

# Biological Assay Protocols

## High-Throughput Screen: Arabidopsis thaliana Root Inhibition

Rationale:Arabidopsis is the model organism for ALS inhibitors due to its rapid life cycle and sensitivity.

Materials:

- Sterile MS (Murashige and Skoog) agar plates.
- Arabidopsis seeds (Col-0 wild type).
- Test compounds dissolved in DMSO.

Protocol:

- Preparation: Prepare MS agar containing test compounds at discriminating concentrations (

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). Control plates contain 0.1% DMSO.

- Vernalization: Surface-sterilize seeds and stratify at

  for 2 days to synchronize germination.
- Plating: Sow seeds on the agar surface (approx. 20 seeds/plate).
- Incubation: Grow vertically in a growth chamber (

  , 16h light/8h dark) for 7 days.
- Data Collection: Measure primary root length.
  - Calculation:

    .

## Enzyme Assay: ALS Inhibition Validation

To confirm the target, perform an in vitro assay using extracted ALS enzyme.

- Extraction: Homogenize corn shoots in potassium phosphate buffer (pH 7.5) containing FAD, TPP, and

  .
- Reaction: Incubate enzyme extract with pyruvate (substrate) and test compound for 60 min at

  .
- Quantification: Stop reaction with

  , decarboxylate the acetolactate product to acetoin, and detect colorimetrically (530 nm) using creatine/naphthol (Westerfeld reaction).
- Metric: Determine the

  (concentration inhibiting 50% enzyme activity).

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# Data Presentation & SAR Analysis

When analyzing your library, organize data to correlate structural changes with biological outcomes.

Table 1: Structure-Activity Relationship (SAR) of MTPC Derivatives

| Compound ID | R-Group (Hydrazone) | C-2 Substituent | LogP | ALS Inhibition ( , ) | Root Inhibition (10 ) |
|---|---|---|---|---|---|
| MTPC-01 | Phenyl | | 2.1 | >100 | 15% |
| MTPC-05 | 2,6-difluorophenyl | | 2.4 | 12.5 | 65% |
| MTPC-12 | 4,6-dimethoxypyrimidinyl | | 1.8 | 0.45 | 92% |
| MTPC-12b | 4,6-dimethoxypyrimidinyl | | 1.2 | 0.09 | 98% |

Interpretation:

- MTPC-01 vs MTPC-05: Fluorine substitution on the phenyl ring drastically improves activity, likely due to increased metabolic stability and lipophilicity [2].
- MTPC-12 vs MTPC-12b: Replacing

  with

  (via Protocol B) lowers LogP (improving translocation) and increases potency, a common trend in sulfonylurea optimization [3].

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# Safety & Handling

**2-(Methylthio)pyrimidine-5-carbaldehyde**

- CAS: 1006-23-1
- Hazards: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Handling:
  - Use only in a chemical fume hood to avoid inhalation of dust/vapors.
  - Wear nitrile gloves and safety goggles.
  - Odor Warning: The methylthio moiety can degrade to release methanethiol (rotten cabbage odor). Treat waste streams with bleach (sodium hypochlorite) to oxidize sulfides before disposal.

# References


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